

A Researcher's Guide to Validating N-nitroso-cinacalcet Reference Standard Purity

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Compound of Interest

Compound Name: *N-nitroso-cinacalcet*

Cat. No.: *B15808108*

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For Researchers, Scientists, and Drug Development Professionals

The presence of nitrosamine impurities in pharmaceutical products is a significant concern for regulatory bodies and drug developers alike. Accurate quantification of these impurities is paramount, and this relies on the quality of the reference standards used. This guide provides a comprehensive comparison of commercially available **N-nitroso-cinacalcet** reference standards and outlines a detailed methodology for their purity validation.

Comparison of Commercially Available N-nitroso-cinacalcet Reference Standards

Choosing a reliable supplier for a reference standard is the first critical step in ensuring accurate analytical results. The following table summarizes key information for several suppliers of **N-nitroso-cinacalcet**, based on publicly available data. Researchers should always request a comprehensive Certificate of Analysis (CoA) before purchase to verify the purity and characterization of the specific lot.

Supplier	Product Name	CAS Number	Purity Specification (as stated)	Analytical Techniques Mentioned	Additional Information
Veeprho	N-Nitroso Cinacalcet	3036581-83-3	Highly characterized, meets stringent regulatory standards (USP, EMA, JP, BP)[1]	Not explicitly stated on the product page, but implied to be comprehensive.	Essential for analytical method development, validation (AMV), and Quality Control (QC). [1]
Clearsynth	N-Nitroso-CINACALCET	3036581-83-3	99.91% (Mixture of isomers) by HPLC[2]	HPLC[2]	Useful research chemical for a range of applications. [2]
SynZeal	N-Nitroso-Cinacalcet	3036581-83-3	Supplied with detailed characterization data compliant with regulatory guidelines.[3]	Not explicitly stated on the product page.	Can be used for analytical method development, method validation (AMV), and Quality Control (QC). [3]
Simson Pharma	N-Nitroso Cinacalcet	3036581-83-3	Accompanied by Certificate of Analysis.	Not explicitly stated on the product page.	High-quality product from a leading manufacturer and exporter. [4]

LGC Standards	N-Nitroso Cinacalcet D4	Not available for the non-deuterated form	High quality reference standards for reliable pharmaceutical testing.[5]	Not explicitly stated on the product page.	Deuterated version available.
Synchemia	N-Nitroso-Cinacalcet	NA	Above 95% by HPLC[6]	Mass Spectrometry, 1H NMR, HPLC[6]	For analytical testing purposes only.[6]

Note: The purity values stated are as claimed by the supplier and may not be directly comparable due to different analytical methods and reporting standards. It is crucial to obtain the full CoA for detailed information.

Key Considerations for Selecting a Reference Standard

When evaluating a reference standard, consider the following:

- **Purity:** A high-purity reference standard (ideally $\geq 99.5\%$) is desirable for accurate quantification.[7] The CoA should provide the purity value and the method used for its determination.
- **Characterization:** The identity of the compound should be unequivocally confirmed using appropriate analytical techniques such as NMR, Mass Spectrometry, and IR.[8][9]
- **Certificate of Analysis (CoA):** A comprehensive CoA is essential. It should include the purity, identity, and any residual solvents or inorganic impurities.
- **Traceability:** Where possible, the reference standard should be traceable to primary standards, such as those from pharmacopeias (e.g., USP, EP).[7]
- **Supplier Reputation:** Choose suppliers with a strong reputation for quality and good manufacturing practices (GMP) or ISO accreditation.

Experimental Protocol: Purity Validation of N-nitroso-cinacalcet by LC-MS/MS

This protocol outlines a robust method for the purity determination of **N-nitroso-cinacalcet** reference standards. The method is based on common practices for nitrosamine analysis and should be validated in the user's laboratory.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Instrumentation and Materials

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Mass Spectrometer: A triple quadrupole (QqQ) or high-resolution mass spectrometer (HRMS) with an electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) source.
- Analytical Column: A C18 reversed-phase column with appropriate dimensions (e.g., 2.1 x 100 mm, 1.8 μ m).
- Solvents: LC-MS grade acetonitrile, methanol, and water.
- Reagents: Formic acid.
- Reference Standard: **N-nitroso-cinacalcet** reference standard to be tested.

Chromatographic Conditions

Parameter	Condition
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	0-1 min: 30% B, 1-5 min: 30-95% B, 5-6 min: 95% B, 6-6.1 min: 95-30% B, 6.1-8 min: 30% B
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 μ L

Mass Spectrometric Conditions

Parameter	Condition
Ionization Mode	Positive Electrospray Ionization (ESI+)
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temperature	400 °C
Cone Gas Flow	50 L/hr
Desolvation Gas Flow	800 L/hr
MRM Transitions	Precursor Ion (m/z)
387.2	
387.2	

Note: These are starting conditions and may require optimization based on the specific instrument and column used. The presence of syn/anti isomers of **N-nitroso-cinacalcet** may result in two chromatographic peaks.[\[14\]](#)

Standard and Sample Preparation

- Standard Stock Solution (100 µg/mL): Accurately weigh about 1 mg of the **N-nitroso-cinacalcet** reference standard and dissolve it in 10 mL of methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with a 50:50 mixture of Mobile Phase A and B to achieve concentrations ranging from 0.1 ng/mL to 100 ng/mL.
- Sample Solution: Prepare a solution of the reference standard to be tested in the same diluent at a concentration within the calibration range.

Method Validation Parameters

The analytical method should be validated according to ICH Q2(R1) guidelines, including the following parameters:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of other components.
- **Linearity:** The ability to obtain test results that are directly proportional to the concentration of the analyte. A correlation coefficient (r^2) of ≥ 0.99 is typically required.
- **Accuracy:** The closeness of the test results to the true value.
- **Precision:** The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample.
- **Limit of Detection (LOD):** The lowest amount of analyte in a sample that can be detected but not necessarily quantitated.
- **Limit of Quantitation (LOQ):** The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.

Visualizing the Validation Workflow

The following diagrams illustrate the key workflows in the validation of an **N-nitroso-cinacalcet** reference standard.

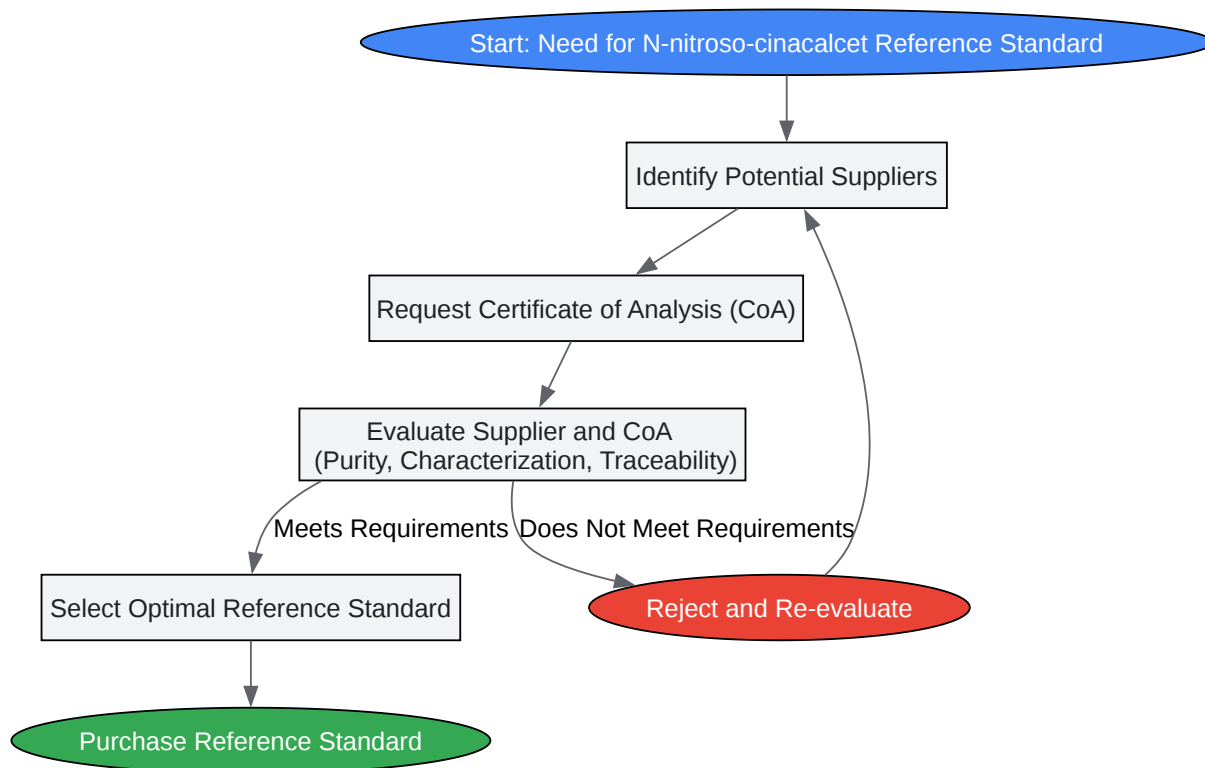


Figure 1: Reference Standard Selection Workflow

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Caption: Workflow for selecting a suitable **N-nitroso-cinacalcet** reference standard.

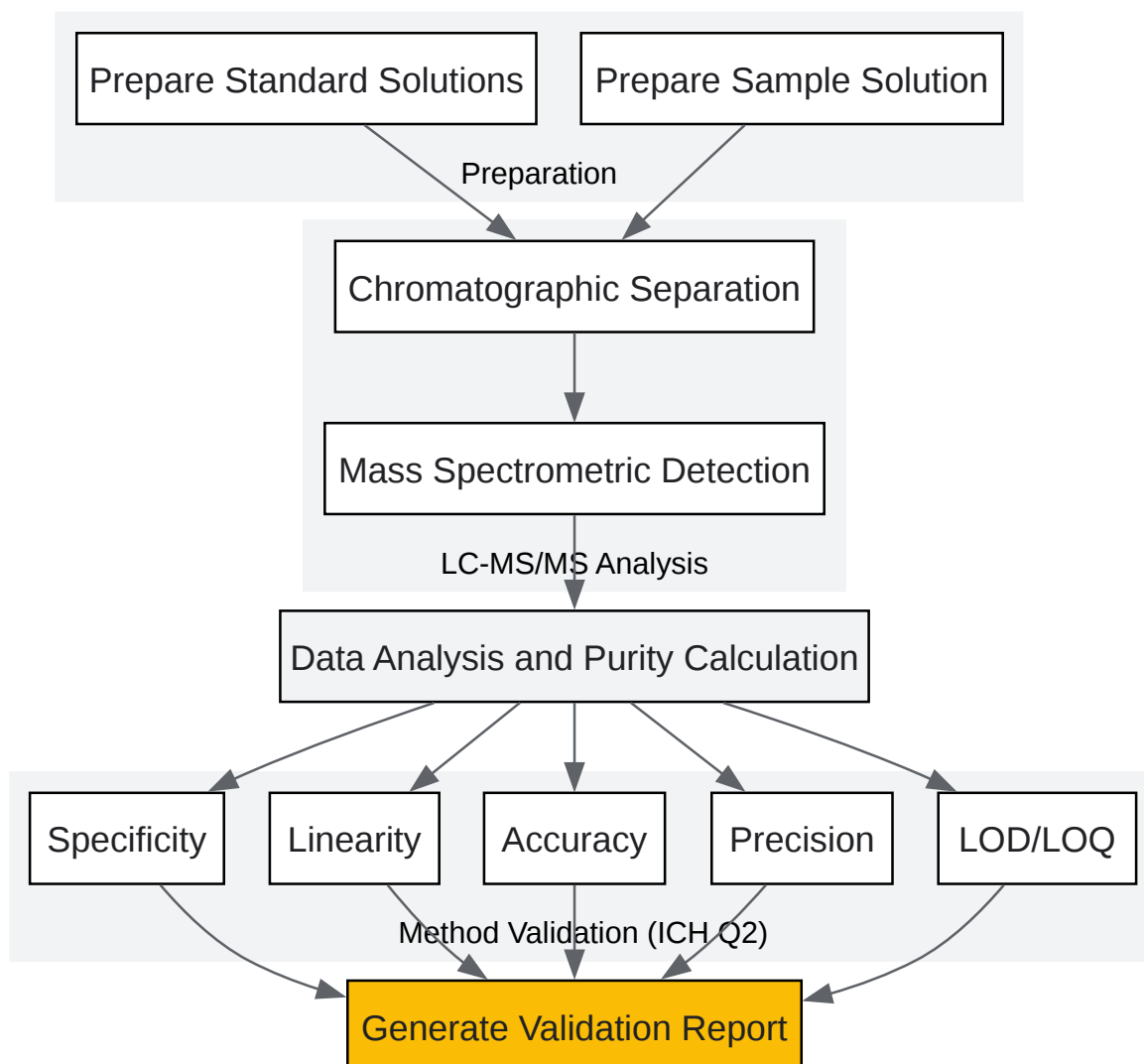


Figure 2: Analytical Method Validation Workflow

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Caption: Workflow for the validation of the analytical method for purity determination.

By following this guide, researchers and drug development professionals can make informed decisions when selecting an **N-nitroso-cinacalcet** reference standard and confidently validate its purity, leading to more accurate and reliable analytical data for the safety assessment of pharmaceutical products.

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